

The Enigmatic Origins of 4-(Dibenzylamino)butanoic Acid: A Literature Review

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Compound of Interest

Compound Name: 4-(Dibenzylamino)butanoic Acid

Cat. No.: B1340583

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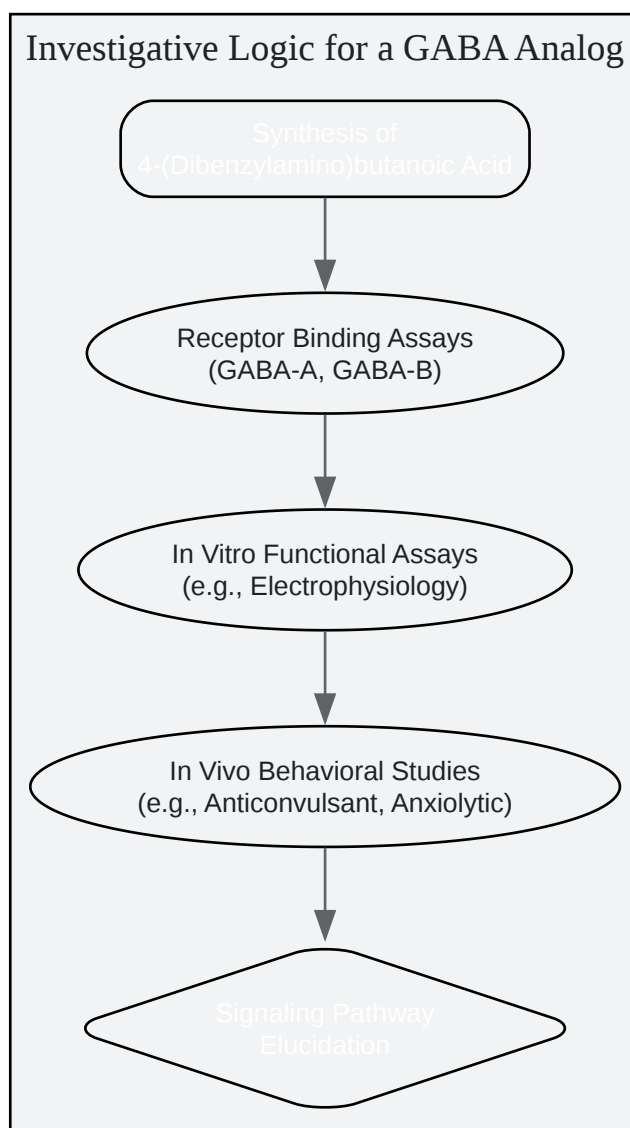
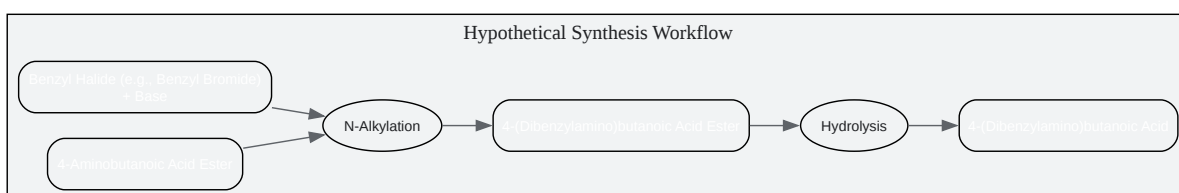
Despite its availability as a chemical reagent, a thorough review of scientific literature reveals a notable absence of a seminal paper detailing the original discovery, synthesis, and initial biological evaluation of **4-(Dibenzylamino)butanoic acid**. This in-depth technical guide consolidates the currently available information, highlighting the significant gaps in the public record regarding this compound's foundational research.

Introduction

4-(Dibenzylamino)butanoic acid, a derivative of gamma-aminobutyric acid (GABA), presents a curious case in the landscape of chemical research. While readily available from commercial suppliers and possessing a defined chemical structure (Figure 1), the foundational scientific literature that typically accompanies the discovery of a novel compound is conspicuously absent. This review aims to provide a comprehensive overview of the existing, albeit limited, information on **4-(Dibenzylamino)butanoic acid** and its related analogs, while underscoring the significant lack of data concerning its discovery, primary synthesis, and pharmacological profile.

Figure 1: Chemical Structure of **4-(Dibenzylamino)butanoic acid**

4-(Dibenzylamino)butanoic acid
C18H21NO2
M.W.: 283.37



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